

Technical Support Center: Optimizing NPC 17731 Concentration for In Vivo Studies

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Compound of Interest

Compound Name: *Npc 17731*

Cat. No.: *B1679997*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the concentration of **NPC 17731** for in vivo studies.

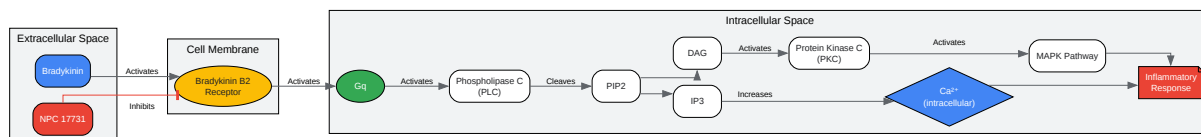
Frequently Asked Questions (FAQs)

Q1: What is **NPC 17731** and what is its mechanism of action?

A1: **NPC 17731** is a potent and selective competitive antagonist of the bradykinin B2 receptor. [1][2][3] Its chemical name is D-Arg0, Arg1-Pro2-Hyp3-Gly4-Phe5-Ser6-[DHype (transpropyl)7]-Oic8-Arg9. By blocking the bradykinin B2 receptor, **NPC 17731** inhibits the effects of bradykinin, a peptide involved in inflammation, vasodilation, and pain. [1][2][4]

Q2: What is the established signaling pathway for the bradykinin B2 receptor?

A2: The bradykinin B2 receptor is a G protein-coupled receptor (GPCR) that primarily signals through Gq and Gi proteins. [5][6] Activation of the receptor by bradykinin leads to the stimulation of phospholipase C (PLC), which in turn increases intracellular free calcium and activates protein kinase C (PKC). [1][4] The receptor also stimulates the mitogen-activated protein kinase (MAPK) pathways. [1][5][6] **NPC 17731** blocks these downstream signaling events by preventing bradykinin from binding to the B2 receptor.



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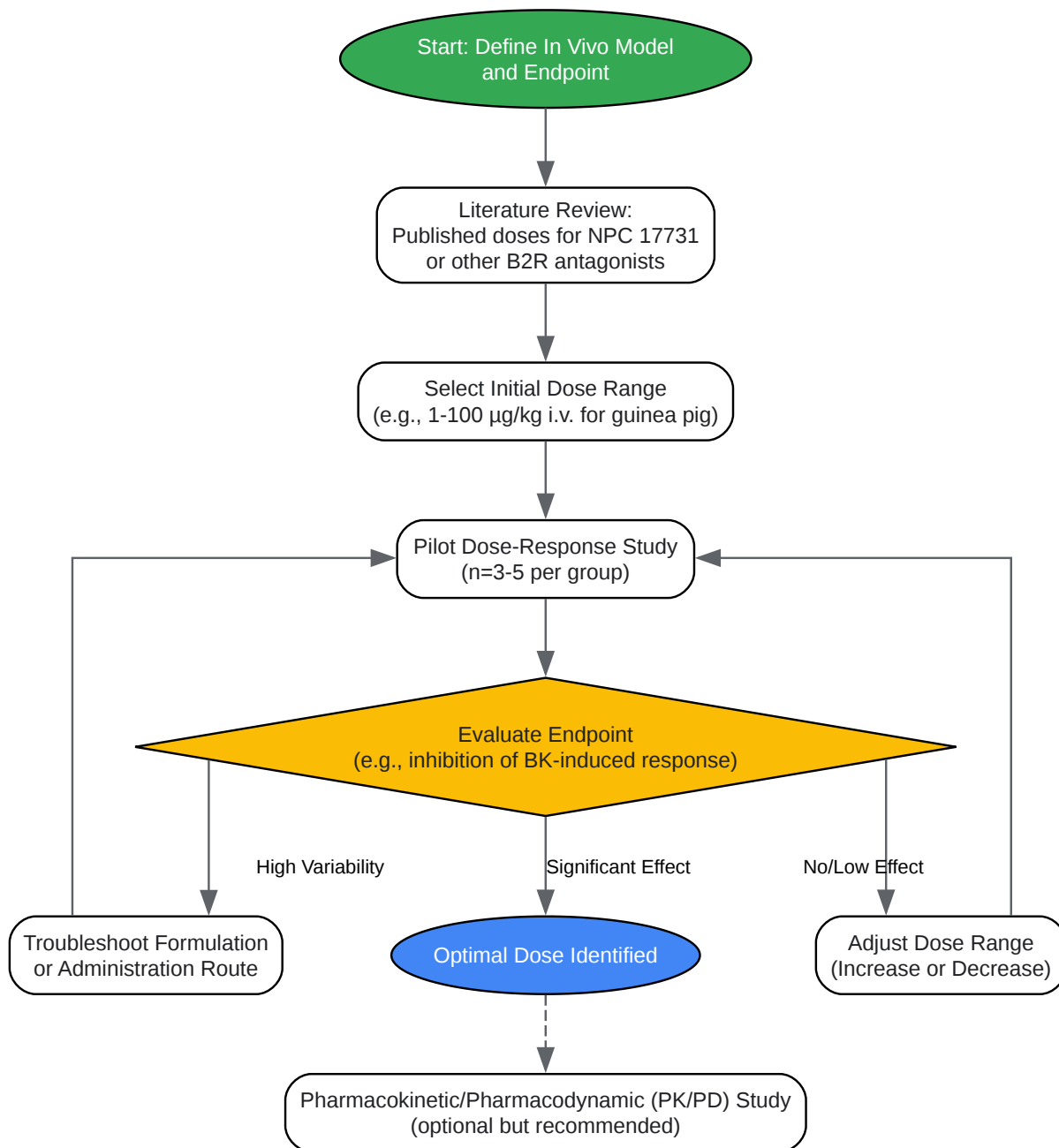
Bradykinin B2 Receptor Signaling Pathway and Inhibition by NPC 17731.

Troubleshooting Guide

Issue 1: Sub-optimal efficacy or lack of response in vivo.

This could be due to several factors including inappropriate concentration, poor bioavailability, or rapid degradation of **NPC 17731**.

Experimental Workflow for Optimizing **NPC 17731** Concentration:



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References

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